

An In-depth Technical Guide to the Lipid Classification of Palmitoleyl Palmitoleate

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Compound of Interest

Compound Name: *Palmitoleyl palmitoleate*

Cat. No.: *B15551208*

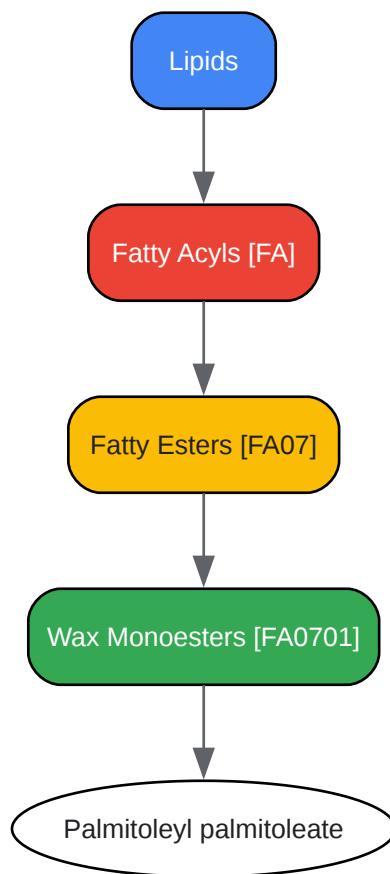
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the lipid classification, physicochemical properties, synthesis, analysis, and metabolic fate of **Palmitoleyl palmitoleate**. The information is intended to support research and development activities in the fields of lipidomics, biochemistry, and drug development.

Lipid Classification and Structure

Palmitoleyl palmitoleate is classified as a wax monoester. According to the LIPID MAPS classification system, it falls under the category of Fatty Acyls [FA], within the sub-category of Fatty esters [FA07], and specifically as a Wax monoester [FA0701]. Its IUPAC name is [(Z)-hexadec-9-enyl] (Z)-hexadec-9-enoate. This structure consists of palmitoleic acid esterified to palmitoleyl alcohol.



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Lipid Classification of **Palmitoleyl palmitoleate**.

The chemical structure of **Palmitoleyl palmitoleate** is depicted below.



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Chemical Structure of **Palmitoleyl palmitoleate**.

Physicochemical Properties

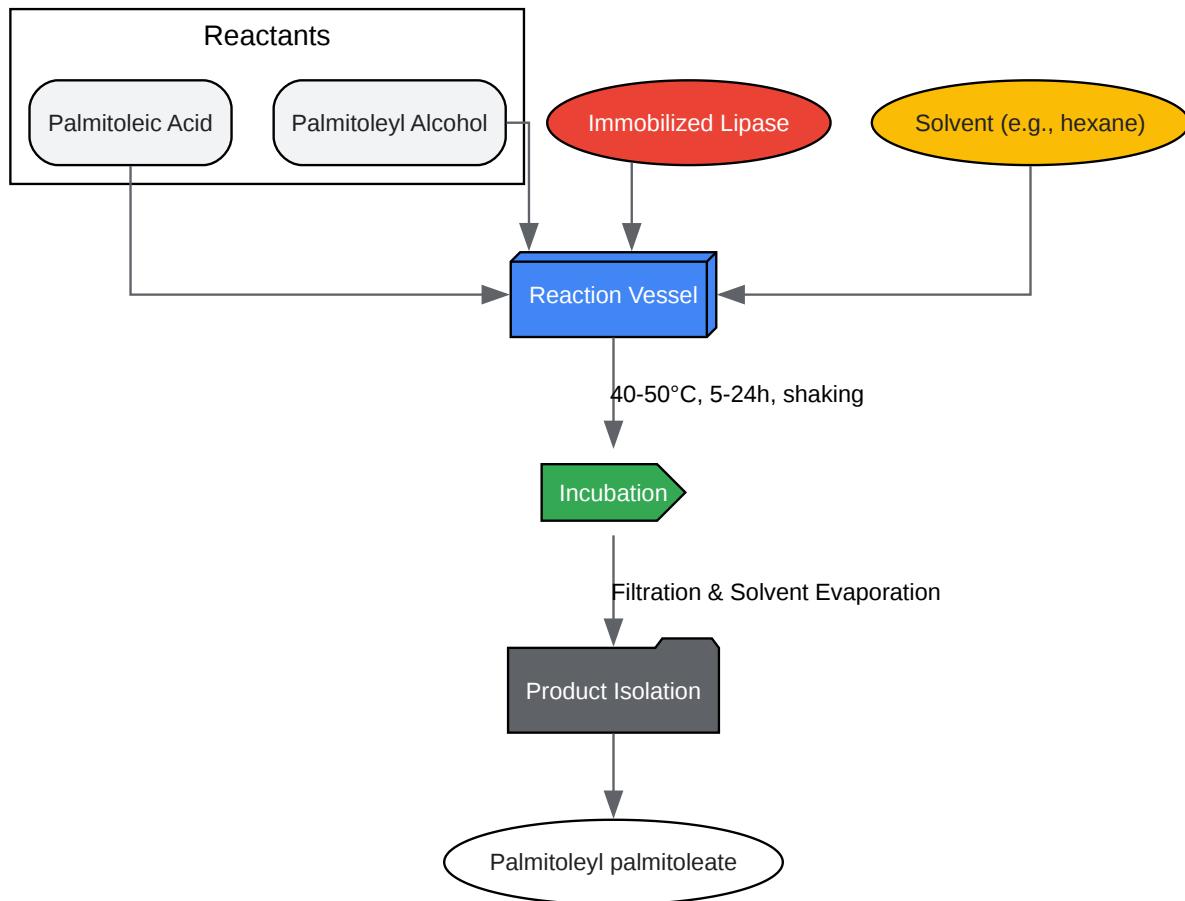
Quantitative data for the specific physicochemical properties of **Palmitoleyl palmitoleate** are not readily available in the literature. However, based on data for structurally similar wax esters, the following properties can be inferred.

Property	Value	Source/Rationale
Molecular Formula	C ₃₂ H ₆₀ O ₂	PubChem
Molecular Weight	476.8 g/mol	PubChem
Melting Point	Estimated to be below 0°C	Based on data for oleyl oleate (a C ₃₆ wax ester with two double bonds), which has a melting point slightly below 0°C. The presence of two cis double bonds significantly lowers the melting point compared to its saturated counterpart, cetyl palmitate (C ₃₂ , saturated), which melts between 42-50°C.[1]
Boiling Point	High; requires high-temperature GC for analysis	Long-chain wax esters have very low volatility. Analytical methods often use temperatures exceeding 300°C.[2]
Solubility	Insoluble in water. Soluble in organic solvents such as chloroform, hexane, ethers, and esters.[3][4][5]	General property of wax esters due to their long hydrocarbon chains.

Experimental Protocols

Enzymatic Synthesis of Palmitoleyl Palmitoleate

This protocol describes the synthesis of **Palmitoleyl palmitoleate** from palmitoleic acid and palmitoleyl alcohol using an immobilized lipase.



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Enzymatic Synthesis Workflow for **Palmitoleyl palmitoleate**.

Materials:

- Palmitoleic acid
- Palmitoleyl alcohol
- Immobilized lipase (e.g., Novozym 435 from *Candida antarctica*)[6][7][8]
- Hexane (or other suitable organic solvent)[7][8]
- Reaction vessel with temperature control and agitation

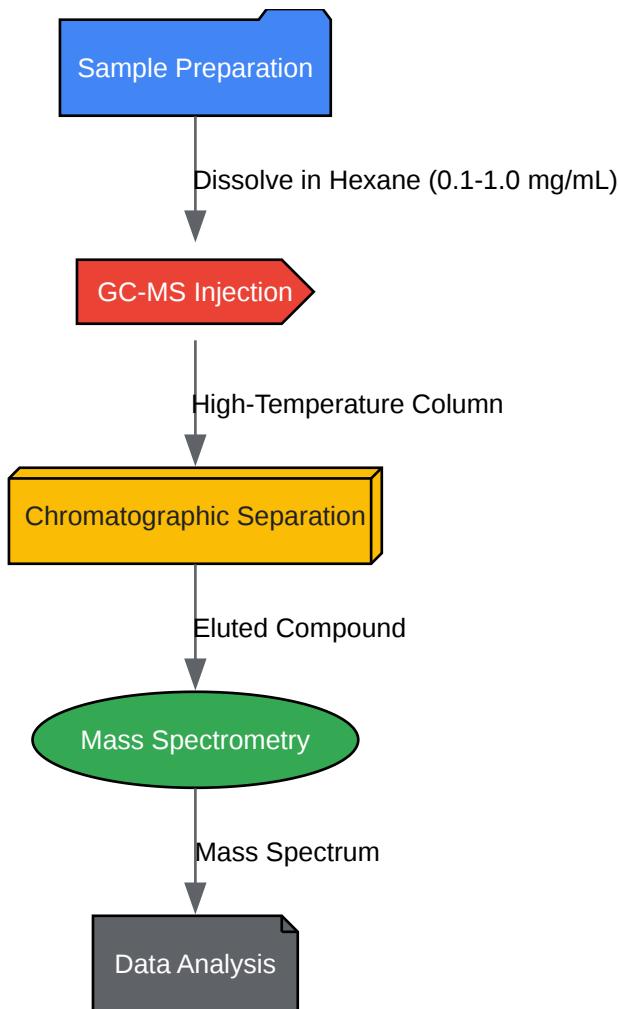
- Filtration apparatus
- Rotary evaporator

Procedure:

- In a reaction vessel, dissolve palmitoleic acid and palmitoleyl alcohol in hexane. A slight molar excess of the alcohol may be used.[6]
- Add the immobilized lipase to the reaction mixture. The amount of lipase is typically a percentage of the total substrate weight.[6][7]
- Incubate the mixture at 40-50°C with constant agitation for 5 to 24 hours.[7]
- Monitor the reaction progress by taking aliquots and analyzing them via thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, separate the immobilized lipase by filtration. The lipase can often be washed and reused.
- Remove the solvent from the filtrate using a rotary evaporator to obtain the crude **Palmitoleyl palmitoleate**.
- Further purification can be achieved using column chromatography if necessary.

GC-MS Analysis of Palmitoleyl Palmitoleate

This protocol outlines the analysis of intact **Palmitoleyl palmitoleate** using high-temperature gas chromatography-mass spectrometry.



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GC-MS Analytical Workflow for **Palmitoleyl palmitoleate**.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a high-temperature capillary column (e.g., DB-1HT, 15 m x 0.25 mm, 0.10 µm film thickness).[2][9][10]
- Injector: Splitless mode, temperature set to 390°C.[2]
- Oven Temperature Program:
 - Initial temperature: 120°C
 - Ramp 1: 15°C/min to 240°C

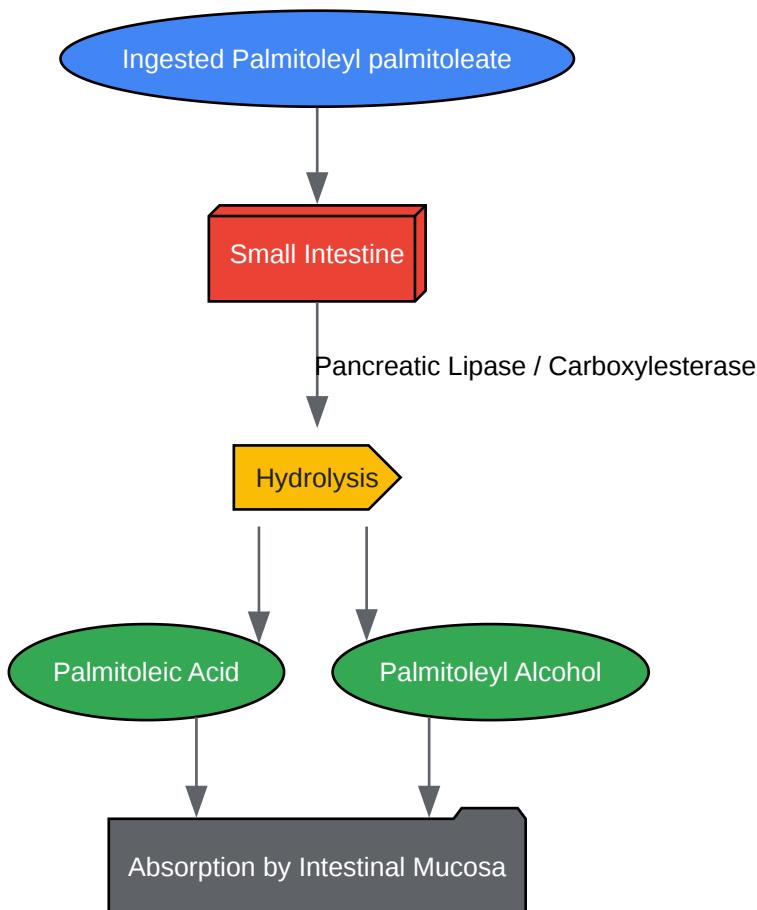
- Ramp 2: 8°C/min to 390°C, hold for 6 minutes.[2]
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[9]
 - Scan Range: m/z 50-800.
 - Expected Molecular Ion [M]+: m/z 476.8.

Procedure:

- Sample Preparation: Dissolve the **Palmitoleyl palmitoleate** sample in hexane or another suitable solvent to a concentration of 0.1-1.0 mg/mL.[2]
- Injection: Inject 1 μ L of the sample into the GC-MS system.
- Data Acquisition: Acquire data over the specified mass range.
- Data Analysis: Identify the peak corresponding to **Palmitoleyl palmitoleate** based on its retention time and mass spectrum. The mass spectrum should show the molecular ion and characteristic fragment ions.

Metabolic Pathway

In mammals, ingested wax esters are primarily hydrolyzed in the small intestine by pancreatic lipases and carboxylesterases.[11][12][13][14] This process breaks down **Palmitoleyl palmitoleate** into its constituent fatty acid (palmitoleic acid) and fatty alcohol (palmitoleyl alcohol). These products are then absorbed by the intestinal mucosa. The efficiency of wax ester digestion in humans is generally lower than that of triglycerides.[13][14]



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Metabolic Pathway of **Palmitoleyl palmitoleate** in Mammals.

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